

(R)-DTBM-SEGPPOS: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-Dtbm-segphos

Cat. No.: B3421172

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(R)-DTBM-SEGPPOS, a bulky and electron-rich chiral phosphine ligand, is a cornerstone in modern asymmetric catalysis, facilitating a myriad of enantioselective transformations. Its intricate structure and high efficacy, however, necessitate a thorough understanding of its safety and handling protocols to ensure the well-being of researchers and the integrity of experimental outcomes. This technical guide provides an in-depth overview of the safety, handling, and disposal of **(R)-DTBM-SEGPPOS**, tailored for professionals in research, development, and drug discovery.

Chemical and Physical Properties

(R)-DTBM-SEGPPOS, systematically named (R)-(-)-5,5'-Bis[di(3,5-di-tert-butyl-4-methoxyphenyl)phosphino]-4,4'-bi-1,3-benzodioxole, is a white to off-white powder.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	566940-03-2	[1][2]
Molecular Formula	C ₇₄ H ₁₀₀ O ₈ P ₂	[2]
Molecular Weight	1179.53 g/mol	[2]
Melting Point	126-128 °C	[1]
Form	Powder	[2]
Storage Temperature	2-8°C, under inert gas	[1]
Air Sensitivity	Air sensitive	[3]
Combustibility	Combustible Solid (Storage Class 11)	[2]

Hazard Identification and GHS Classification

(R)-DTBM-SEGPPOS is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its irritant properties.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07	Warning	H315: Causes skin irritation
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Tract Irritation	GHS07	Warning	H335: May cause respiratory irritation

(Data sourced from multiple supplier safety data sheets)

Toxicological Information

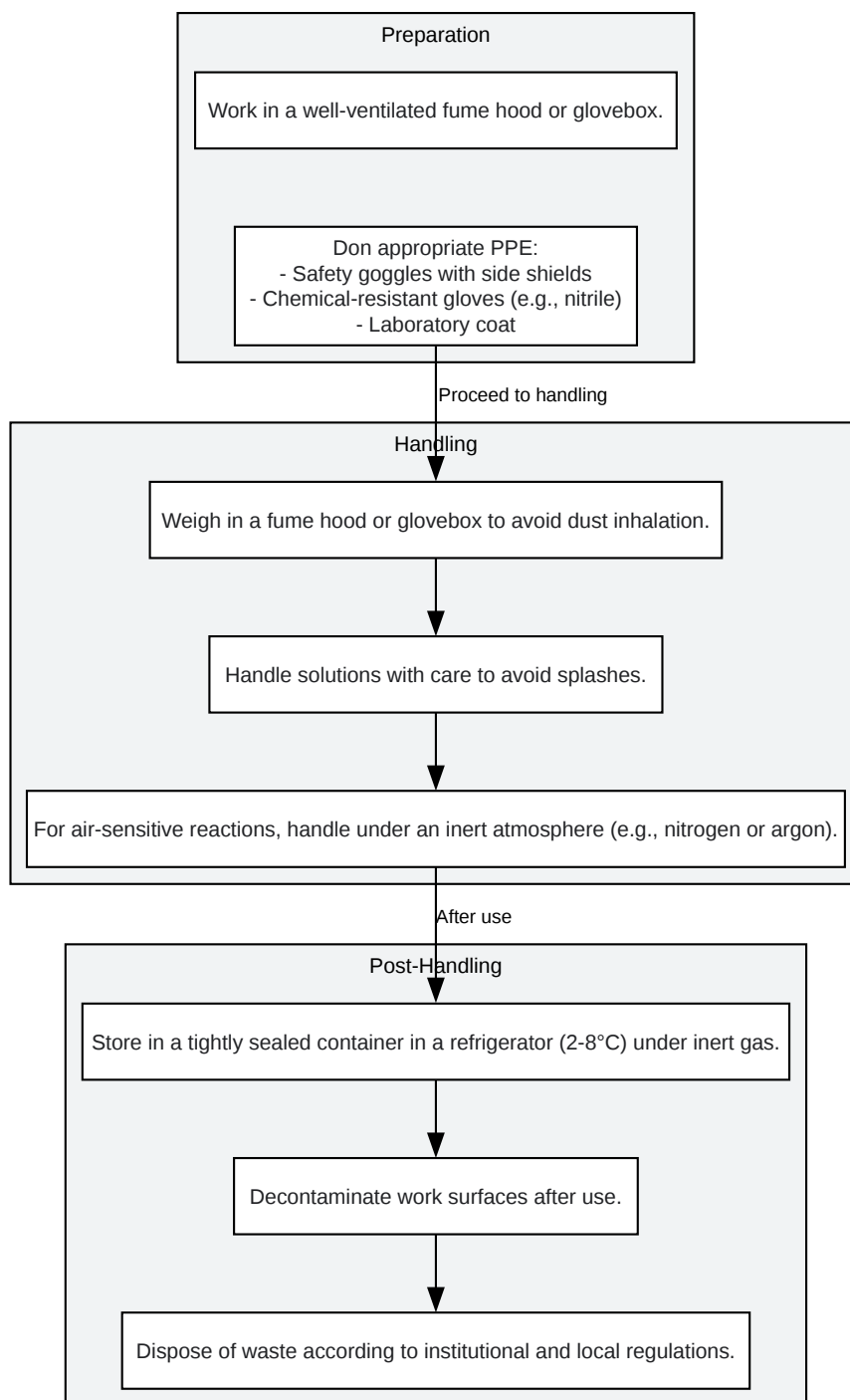
Detailed toxicological studies on **(R)-DTBM-SEGPPOS** are not readily available in the public domain. However, based on its GHS classification and the general properties of phosphine ligands, the following toxicological effects can be anticipated:

- **Acute Effects:** Direct contact with the powder or its solutions can cause irritation to the skin and serious irritation to the eyes. Inhalation of the dust may lead to irritation of the respiratory tract, causing symptoms such as coughing and shortness of breath.
- **Chronic Effects:** No specific data on the long-term toxicological effects of **(R)-DTBM-SEGPPOS** is available. As a general precaution, chronic exposure should be avoided.

Safe Handling and Personal Protective Equipment (PPE)

Due to its irritant nature and air sensitivity, strict adherence to safe handling protocols is mandatory.

Workflow for Safe Handling of (R)-DTBM-SEGPPOS

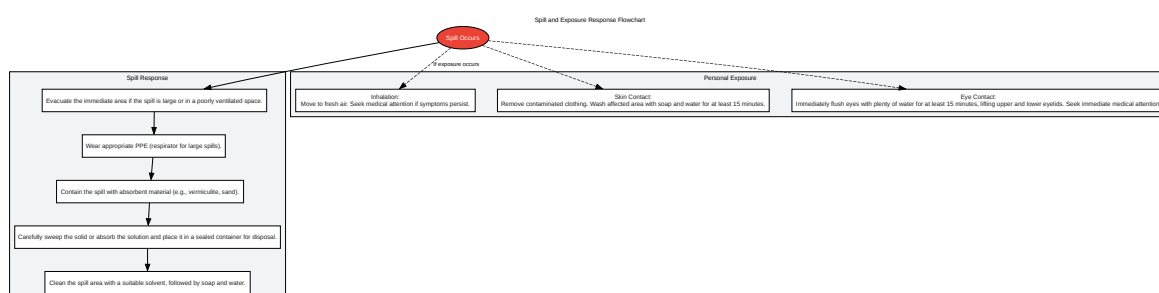
[Click to download full resolution via product page](#)**Safe Handling Workflow for (R)-Dtbm-segpHOS**

Experimental Protocol: General Handling

- **Preparation:** Before handling, ensure that a chemical fume hood or glovebox is in proper working order. Have all necessary equipment and reagents readily available.
- **Personal Protective Equipment (PPE):** At a minimum, wear safety goggles with side shields, a flame-retardant laboratory coat, and chemical-resistant gloves (nitrile gloves are a suitable option for incidental contact).
- **Weighing and Transfer:** To prevent inhalation of the fine powder, weighing and transfer of the solid material should always be performed within a fume hood or a glovebox.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Inert Atmosphere Techniques:** For reactions sensitive to air, standard Schlenk line or glovebox techniques should be employed to handle **(R)-DTBM-SEGPPOS** and its solutions.
- **Post-Handling:** After use, ensure the container is tightly sealed and stored under an inert atmosphere in a refrigerator. Clean the work area thoroughly.

Spill Management and First Aid

In the event of a spill or exposure, immediate and appropriate action is crucial.



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Emergency Response for Spills and Exposure

Experimental Protocol: Spill Cleanup

- **Evacuation and Ventilation:** For small spills, ensure the area is well-ventilated. For larger spills, evacuate the area and prevent re-entry.
- **Containment:** Cover the spill with an inert absorbent material such as sand or vermiculite.
- **Collection:** Carefully sweep the contained material into a designated, labeled waste container. Avoid generating dust.
- **Decontamination:** Clean the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol, ethanol), followed by a thorough wash with soap and water.
- **Waste Disposal:** Dispose of the collected waste and cleaning materials as hazardous chemical waste in accordance with local and institutional regulations.

Reactivity and Stability

(R)-DTBM-SEGPPOS is a combustible solid and is sensitive to air.

Condition/Substance	Reactivity/Incompatibility
Air	Sensitive; may oxidize, especially in the presence of moisture.
Strong Oxidizing Agents	Incompatible; may react vigorously.
Heat	Combustible solid. Avoid exposure to high heat and open flames.
Hazardous Decomposition Products	Upon combustion, may produce carbon monoxide, carbon dioxide, and oxides of phosphorus.

Storage and Disposal

Proper storage and disposal are critical to maintaining the integrity of the ligand and ensuring safety.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store under an inert atmosphere (nitrogen or argon is recommended).
- The recommended storage temperature is 2-8°C.[1]

Disposal

- Dispose of unused **(R)-DTBM-SEGPHOS** and its contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.

This technical guide provides a framework for the safe handling and use of **(R)-DTBM-SEGPHOS**. It is imperative that all users consult their institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) from the supplier before commencing any work with this compound.

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